

# Comprehensive Safety and Disposal Guide for Handling Bromoacetanilide

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## Compound of Interest

Compound Name: *Bromoacetanilide*

Cat. No.: *B025293*

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the proper management of **Bromoacetanilide**.

## Essential Safety Information

**Bromoacetanilide** is a chemical that may cause skin, eye, and respiratory tract irritation.[1][2][3][4][5] The toxicological properties of this material have not been fully investigated.[1] Therefore, adherence to strict safety protocols is crucial.

## Personal Protective Equipment (PPE)

When handling **Bromoacetanilide**, the following personal protective equipment is mandatory to prevent exposure:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][6]
- Skin Protection:
  - Gloves: Wear appropriate protective gloves to prevent skin exposure.[1][7] Gloves must be inspected prior to use, and proper glove removal technique should be followed.[7]

- Clothing: Wear appropriate protective clothing, such as a lab coat, to prevent skin exposure.<sup>[1][4]</sup> In some cases, impervious clothing may be necessary depending on the concentration and amount of the substance being handled.<sup>[7]</sup>
- Respiratory Protection: If exposure limits are exceeded or if irritation or other symptoms are experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.<sup>[1]</sup> For nuisance exposures, a type P95 (US) or type P1 (EU EN 143) particle respirator may be used. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.<sup>[7]</sup>

## Quantitative Data

The following table summarizes the key quantitative data for **Bromoacetanilide**. Exposure limits have not been established by ACGIH, NIOSH, or OSHA.<sup>[1]</sup>

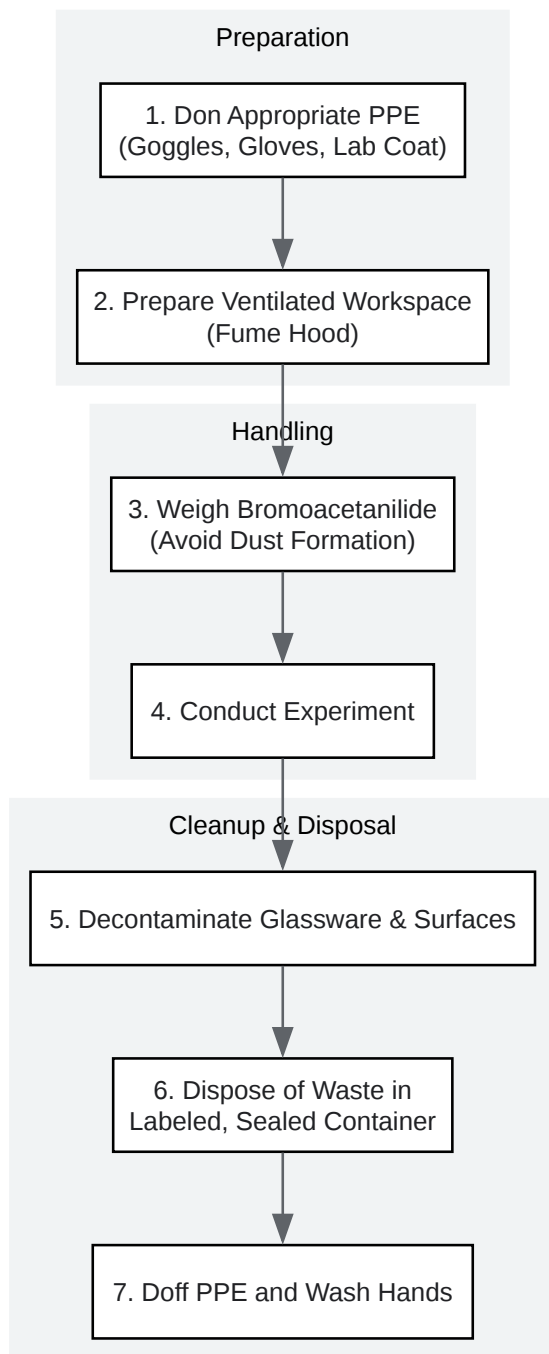
Property	Value
Molecular Formula	C8H8BrNO
Molecular Weight	214.07 g/mol
Appearance	Off-white to light yellow powder <sup>[1]</sup>
Melting Point	166 °C (331 °F) <sup>[8]</sup>
LD50 (Intraperitoneal, mouse)	250 mg/kg <sup>[7]</sup>

## Operational Plan: Handling and Disposal of Bromoacetanilide

This section provides a step-by-step guide for the safe handling and disposal of **Bromoacetanilide**.

## Experimental Workflow

## Experimental Workflow for Bromoacetanilide



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Caption: Workflow for handling **Bromoacetanilide**.

## Step-by-Step Handling Procedures

- Ventilation: Always handle **Bromoacetanilide** in a well-ventilated area or a chemical fume hood to keep airborne concentrations low.[\[1\]](#)[\[9\]](#)
- Avoid Dust Formation: Take care to avoid generating dust when handling the solid material.[\[1\]](#)[\[7\]](#)
- Personal Hygiene: Wash hands thoroughly after handling and before breaks.[\[2\]](#)[\[7\]](#) Remove and wash contaminated clothing before reuse.[\[1\]](#)
- Storage: Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[\[1\]](#)[\[8\]](#)

## Accidental Release Measures

In case of a spill:

- Evacuate: Evacuate personnel to a safe area.[\[7\]](#)
- Ventilate: Ensure adequate ventilation.[\[1\]](#)[\[7\]](#)
- Containment: Clean up spills immediately, observing all personal protective equipment precautions.[\[1\]](#) Sweep up the material and place it into a suitable, closed container for disposal.[\[1\]](#)[\[7\]](#) Avoid generating dusty conditions.[\[1\]](#)
- Environmental Precautions: Do not let the product enter drains.[\[7\]](#)

## First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.[\[1\]](#)
- Skin Contact: Get medical aid. Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[\[1\]](#)[\[2\]](#)
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[\[1\]](#)

- Ingestion: Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.[\[1\]](#)

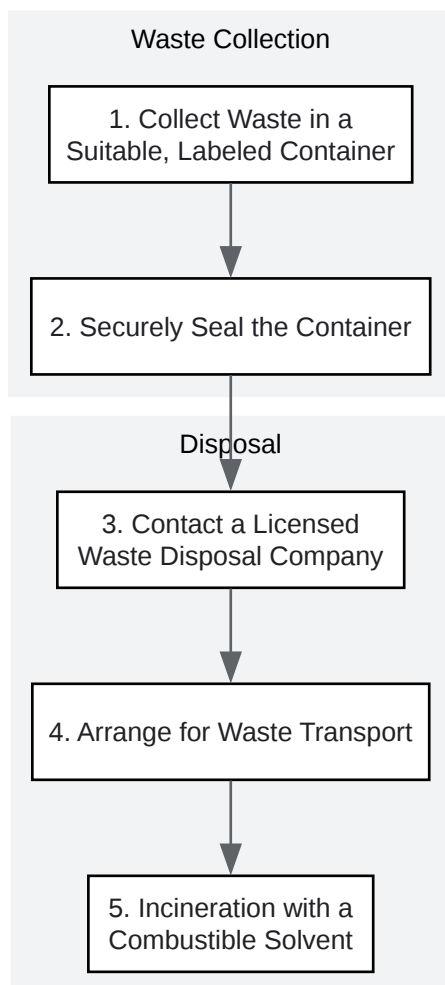
## Disposal Plan

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[\[1\]](#)

- Waste Collection: Collect waste **Bromoacetanilide** and any contaminated materials in a suitable, labeled, and closed container.[\[1\]](#)[\[7\]](#)
- Professional Disposal: Dispose of surplus and non-recyclable solutions through a licensed disposal company.[\[7\]](#)
- Incineration: A recommended method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[7\]](#)[\[8\]](#)
- Contaminated Packaging: Dispose of contaminated packaging as unused product.[\[7\]](#)

## Disposal Workflow

## Disposal Workflow for Bromoacetanilide



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Caption: Disposal workflow for **Bromoacetanilide**.

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- To cite this document: BenchChem. [Comprehensive Safety and Disposal Guide for Handling Bromoacetanilide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b025293#personal-protective-equipment-for-handling-bromoacetanilide>]

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